

# Essential Safety and Logistical Information for Handling 4-Amino-N-methylbenzeneethanesulfonamide

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## Compound of Interest

Compound Name: 4-Amino-N-methylbenzeneethanesulfonamide

Cat. No.: B113387

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides essential, immediate safety and logistical information for **4-Amino-N-methylbenzeneethanesulfonamide** (CAS No: 98623-16-6).

## Chemical Identification:

Property	Value
Chemical Name	4-Amino-N-methylbenzeneethanesulfonamide
CAS Number	98623-16-6
Molecular Formula	C <sub>9</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub> S
Molecular Weight	214.28 g/mol

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure and ensure personal safety.

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side shields or goggles.
Skin Protection	Wear protective gloves and clothing.
Respiratory Protection	Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation is experienced.

## Hazard Identification and First Aid

### GHS Hazard Statements:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

### Precautionary Statements:

- Prevention: Avoid breathing dust/fume/gas/mist/vapors/spray. Wash face, hands, and any exposed skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/eye protection/face protection.
- Response:
  - If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.
  - If inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
  - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.
- Disposal: Dispose of contents/container to an approved waste disposal plant.

## Handling and Storage

- Handling: Handle in a well-ventilated area. Avoid contact with skin and eyes. Avoid formation of dust and aerosols.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage is in a refrigerator at 2-8°C.<sup>[1]</sup>

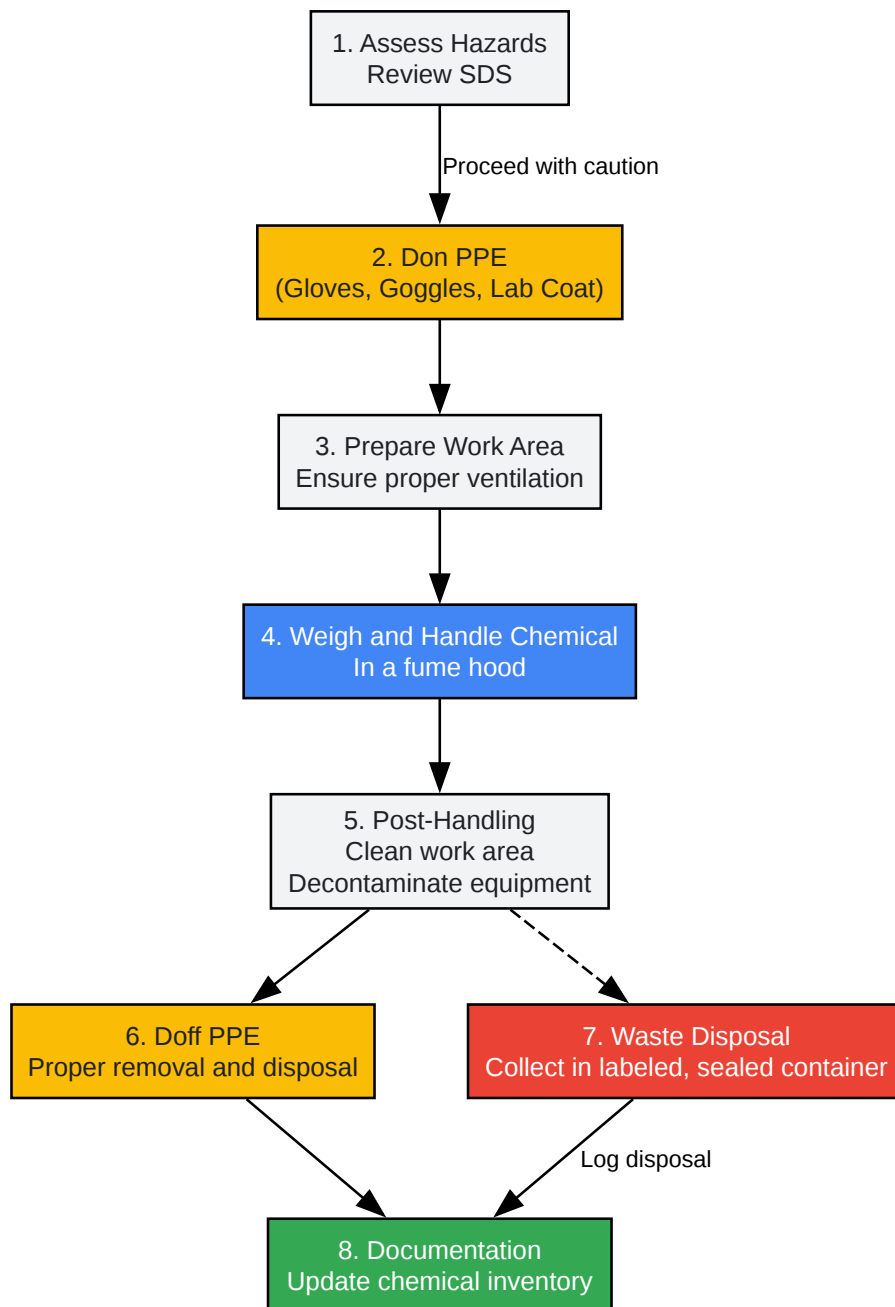
## Disposal Plan

Dispose of **4-Amino-N-methylbenzeneethanesulfonamide** and its containers in accordance with local, regional, and national regulations. It should be disposed of at an approved waste disposal plant.

## Experimental Workflow: Safe Handling and Disposal

The following diagram outlines the procedural steps for the safe handling and disposal of **4-Amino-N-methylbenzeneethanesulfonamide** in a laboratory setting.

## Safe Handling and Disposal Workflow for 4-Amino-N-methylbenzeneethanesulfonamide

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Caption: Workflow for safe handling and disposal.

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## References

- 1. chemscene.com [chemscene.com]
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